

3-Chloro-2-iodoaniline CAS number and properties

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Compound of Interest

Compound Name: 3-Chloro-2-iodoaniline

Cat. No.: B130401

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A Technical Guide to **3-Chloro-2-iodoaniline**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Chloro-2-iodoaniline**, a halogenated aromatic amine with significant applications in synthetic organic chemistry. The document details its chemical and physical properties, safety and handling protocols, and its role as a key intermediate in the synthesis of complex molecules, particularly in the pharmaceutical and agrochemical industries. This guide also includes a representative experimental workflow for its application in chemical synthesis, offering valuable insights for laboratory use.

Chemical and Physical Properties

3-Chloro-2-iodoaniline, with the CAS number 70237-25-1, is a substituted aniline that serves as a versatile building block in organic synthesis.^{[1][2][3]} Its physical and chemical properties are summarized in the table below.

Property	Value	Source
CAS Number	70237-25-1	[1] [2] [3]
Molecular Formula	C ₆ H ₅ ClIN	[1] [2] [3]
Molecular Weight	253.47 g/mol	[1] [2] [3] [4]
IUPAC Name	3-chloro-2-iodoaniline	[1] [4]
Synonyms	2-Iodo-3-chloroaniline, Benzenamine, 3-chloro-2-iodo-	[2] [3]
Physical Form	Solid	[1]
Boiling Point	303.5°C at 760 mmHg	[2]
Density	2.0 ± 0.1 g/cm ³	[2]
Flash Point	137.4 ± 23.7 °C	[2]
Refractive Index	1.694	[2]
XLogP3	2.5	[2] [4]

Safety and Handling Information

3-Chloro-2-iodoaniline is classified as hazardous and requires careful handling in a well-ventilated area.[\[2\]](#) Appropriate personal protective equipment, including gloves and eye protection, should be worn.[\[2\]](#)

Hazard Information	Details	Source
Signal Word	Warning / Danger	[1][2][4]
GHS Pictogram	GHS07 (Exclamation mark)	[1]
Hazard Statements	H301: Toxic if swallowed H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1][2][4]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray P264: Wash thoroughly after handling P270: Do not eat, drink or smoke when using this product P301+P316: IF SWALLOWED: Get emergency medical help immediately P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing P405: Store locked up P501: Dispose of contents/container to an approved waste disposal plant	[1][2][4][5]
Storage	Keep in a dark place, under an inert atmosphere, at 2-8°C. The container should be tightly closed and stored in a dry, cool, and well-ventilated place.	[1][2][6]

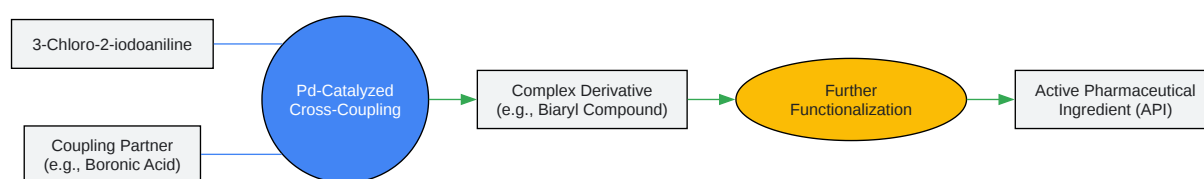
Applications in Research and Development

3-Chloro-2-iodoaniline is a valuable intermediate in the synthesis of various organic compounds. Its structure, featuring chloro, iodo, and amino functional groups, allows for diverse chemical modifications.

- **Pharmaceutical Synthesis:** It is a key component in the preparation of indolyl benzoic acid derivatives.[3][7] The general class of chloro-aniline derivatives has been investigated for antibacterial properties, making this compound relevant for developing new antibacterial agents.[8]
- **Agrochemicals:** Similar halogenated anilines are used as intermediates in the synthesis of advanced agrochemical products, such as pesticides and herbicides.[9][10]
- **Organic Synthesis:** The presence of an iodine atom makes it a suitable substrate for cross-coupling reactions, a common method for forming carbon-carbon and carbon-heteroatom bonds in the synthesis of complex organic molecules.[11]

Logical Synthesis Workflow

The primary application of **3-Chloro-2-iodoaniline** is as a precursor in multi-step synthesis. The following diagram illustrates a logical workflow where it is used to synthesize a more complex derivative, a common practice in drug discovery and material science.



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Caption: Logical workflow for the synthesis of an API from **3-Chloro-2-iodoaniline**.

Representative Experimental Protocol

While specific reaction conditions are substrate-dependent, the following provides a general methodology for a Suzuki cross-coupling reaction, a common application for iodoaniline derivatives. This protocol is adapted from general procedures for similar compounds.

Objective: To synthesize a biaryl compound from **3-Chloro-2-iodoaniline** and a boronic acid derivative.

Materials:

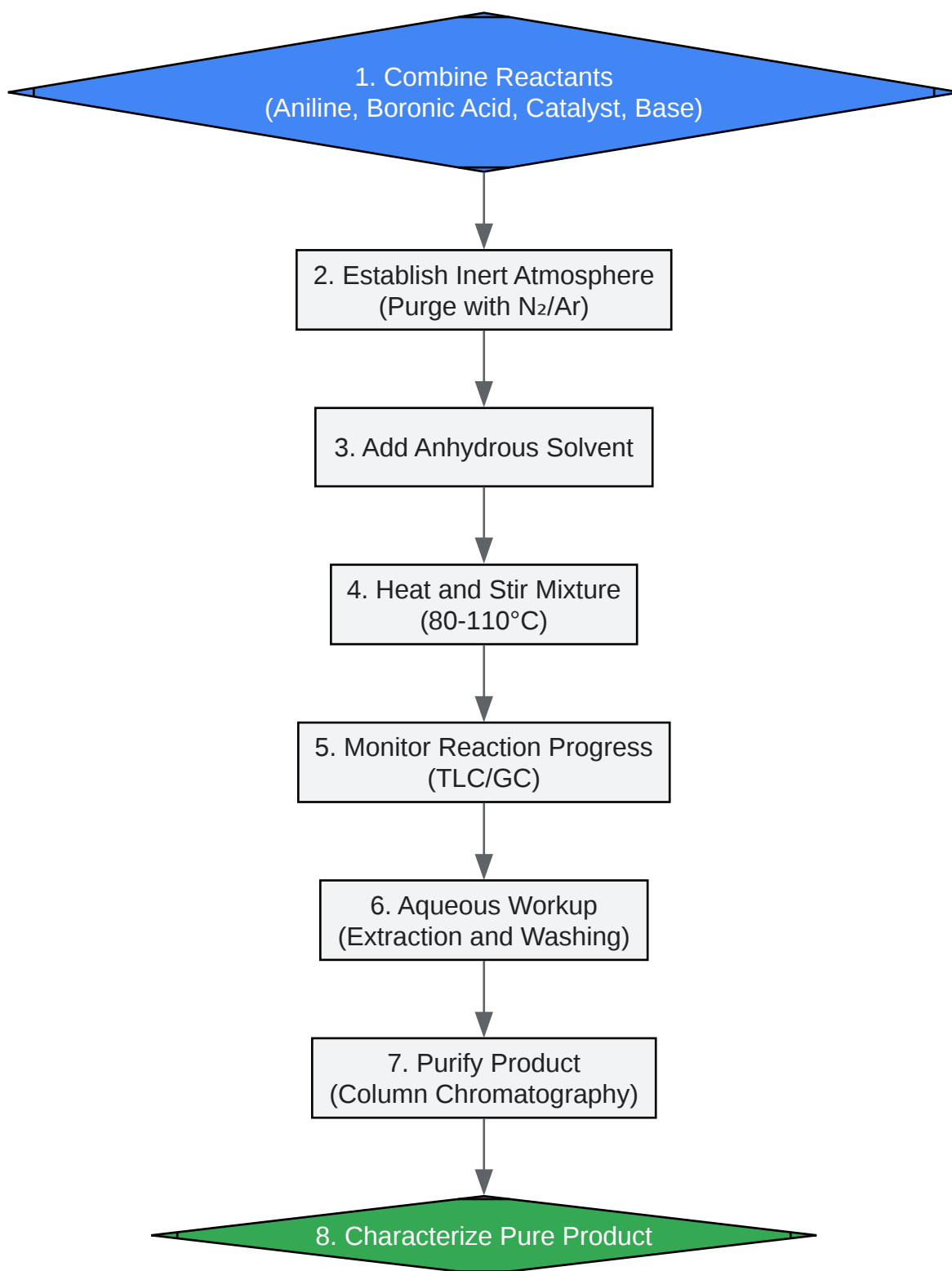
- **3-Chloro-2-iodoaniline**
- Arylboronic acid (1.1 equivalents)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 2-5 mol%)
- Base (e.g., K_2CO_3 or Cs_2CO_3 , 2-3 equivalents)
- Anhydrous solvent (e.g., Toluene, Dioxane, or DMF)
- Stir bar
- Reaction flask (flame-dried)
- Condenser
- Inert gas supply (Nitrogen or Argon)

Procedure:

- **Reaction Setup:** To a flame-dried reaction flask equipped with a stir bar and condenser, add **3-Chloro-2-iodoaniline**, the arylboronic acid, the palladium catalyst, and the base.
- **Inert Atmosphere:** Evacuate and backfill the flask with an inert gas (e.g., Argon) three times to ensure an oxygen-free environment.
- **Solvent Addition:** Add the anhydrous solvent via syringe.

- **Heating:** Heat the reaction mixture to the desired temperature (typically 80-110°C) and stir vigorously.
- **Monitoring:** Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** Upon completion, cool the reaction mixture to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate the solvent under reduced pressure. The crude product is then purified, typically by flash column chromatography on silica gel.

The following diagram illustrates the general workflow for this experimental procedure.



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Caption: General experimental workflow for a Suzuki cross-coupling reaction.

Conclusion

3-Chloro-2-iodoaniline is a specialty chemical with significant utility as an intermediate in the synthesis of high-value compounds, particularly in the pharmaceutical and agrochemical sectors. Its well-defined physical, chemical, and safety properties, combined with its synthetic versatility, make it a crucial building block for researchers and developers. Proper handling and adherence to safety protocols are essential when working with this compound. The synthetic methodologies outlined in this guide provide a foundation for its effective application in the laboratory.

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